Application Notes and Protocols: Standard Nickel Spot Test using Dimethylglyoxime

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Compound of Interest

Compound Name:	*Dimethylglyoxime*
CAS No.:	*17117-97-4*
Cat. No.:	*B3433209*

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Introduction

The **dimethylglyoxime** (DMG) spot test is a highly sensitive and specific qualitative and quantitative analytical method for the detection of nickel (II) ions.[1][2] Developed by Lev Aleksandrovich Chugaev in 1905, this colorimetric test remains a fundamental procedure in analytical chemistry, metallurgy, and material science due to its simplicity and reliability.[1] The principle is based on the reaction of nickel ions with an alcoholic solution of **dimethylglyoxime** in a neutral to slightly alkaline medium (pH 5-9).[3][4] This reaction forms a distinct, bright cherry-red, insoluble coordination complex, nickel dimethylglyoximate $[Ni(C_4H_7N_2O_2)_2]$, which precipitates out of the solution.[1][5] The test can be adapted for rapid surface screening (e.g., for nickel release from consumer products) or for precise quantitative gravimetric analysis in a laboratory setting.[6][7]

Data Presentation

The following table summarizes key quantitative parameters associated with the nickel-**dimethylglyoxime** reaction, crucial for researchers performing quantitative analyses.

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Parameter	Value / Description	Reference
Analyte	Nickel (II) ions (Ni^{2+})	[1][4]
Primary Reagent	Dimethylglyoxime (DMG), $C_4H_8N_2O_2$	[2]
Reaction Product	Nickel dimethylglyoximate, $Ni(C_4H_7N_2O_2)_2$	[1]
Appearance	Bright cherry-red precipitate	[1][5]
Optimal pH Range	5 to 9	[3][4][8]
Gravimetric Factor	0.2032 (Weight of Ni / Weight of $Ni(DMG)_2$)	[6]
Reagent Stoichiometry	Approximately 7 parts DMG are required to precipitate 1 part of nickel.[6]	
Spectrophotometric λmax	~445 nm (for the oxidized Ni-DMG complex in solution)	[9]
Qualitative Detection Limit	Can detect nickel release > 0.5 $\mu g/cm^2$/week from surfaces.[7]	

Experimental Protocols

Reagent Preparation

- 1% (w/v) **Dimethylglyoxime** Solution: Dissolve 1.0 g of solid **dimethylglyoxime** in 100 mL of 95% ethanol.[9][10] Store in a sealed container.

- Dilute Ammonia Solution (approx. 6 M): In a well-ventilated fume hood, carefully add 100 mL of concentrated ammonium hydroxide to 100 mL of distilled water in a beaker.[10] Stir gently and allow to cool.

- Masking Solution - 15% (w/v) Tartaric or Citric Acid: Dissolve 15 g of tartaric acid (or citric acid) in 80 mL of distilled water and dilute to a final volume of 100 mL.[10] This solution is used to prevent interference from metal ions such as Fe(III) and Cr(III).[3]

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Protocol 1: Qualitative Spot Test for Surfaces (e.g., Jewelry, Metal Parts)

This protocol is designed for rapid screening of nickel presence on a metal surface.

- Preparation: Clean the surface of the object to be tested to remove any dirt or oils.
- Application: Moisten a cotton-tipped applicator with 2-3 drops of the 1% DMG solution, followed by 2-3 drops of the dilute ammonia solution.[11]
- Testing: Firmly rub the moistened applicator against the test area on the object for approximately 30-60 seconds.[1][11]
- Observation: A pink to red color developing on the cotton tip indicates the presence of available nickel.[11] No color change suggests nickel is absent or below the detection limit.

Protocol 2: Qualitative Test for Nickel in Solution

This protocol is for detecting nickel ions in a liquid sample.

- Sample Preparation: Place 1-2 mL of the sample solution into a test tube or onto a white spot plate.
- Interference Masking (if required): If interfering ions like iron or chromium are suspected, add 1 mL of 15% tartaric or citric acid solution and mix well.[3]
- Reagent Addition: Add 3-5 drops of 1% DMG solution to the sample.
- pH Adjustment: Add dilute ammonia solution dropwise, mixing after each drop, until the solution is faintly ammoniacal (a slight smell of ammonia is detectable).[5]
- Observation: The immediate formation of a bright red or pink precipitate confirms the presence of nickel.[1]

Protocol 3: Quantitative Gravimetric Determination of Nickel

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This protocol provides a method for accurately determining the concentration of nickel in a solution.

- Sample Preparation: Accurately weigh a sample containing no more than 100 mg of nickel into a beaker.[6] If the sample is solid (e.g., steel), dissolve it in an appropriate acid mixture (e.g., nitric and hydrochloric acids) in a fume hood.[3][6][10]
- Masking and Dilution: Add 2 g of tartaric acid and dilute the solution to approximately 250 mL with distilled water.[6]
- Heating: Gently heat the solution to 60-80°C.[5][10] Do not boil.
- Precipitation:
  - Add a slight excess of the 1% alcoholic DMG solution while stirring (approximately 20-25 mL is typical).[10]
  - Immediately following, add dilute ammonia solution dropwise while stirring continuously until the solution is slightly alkaline and a red precipitate forms.[10]
- Digestion: Place the beaker on a steam or water bath for 20-30 minutes to allow the precipitate to fully form and become denser.[5][10] Allow it to cool to room temperature for about one hour.[10]
- Filtration and Washing:
  - Filter the precipitate through a pre-weighed, sintered glass crucible.
  - Wash the precipitate several times with cold distilled water until the filtrate is free of chloride ions (test with acidic silver nitrate solution).[10]
- Drying and Weighing: Dry the crucible containing the precipitate in an oven at 110-120°C for at least one hour.[5][12] Cool in a desiccator and weigh. Repeat the drying and weighing process until a constant mass is achieved.
- Calculation: Calculate the weight of nickel using the following formula:
  - Weight of Nickel (g) = Weight of Precipitate (g) × 0.2032[6]

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Visualizations

The following diagrams illustrate the experimental workflow and the underlying chemical reaction of the nickel spot test.

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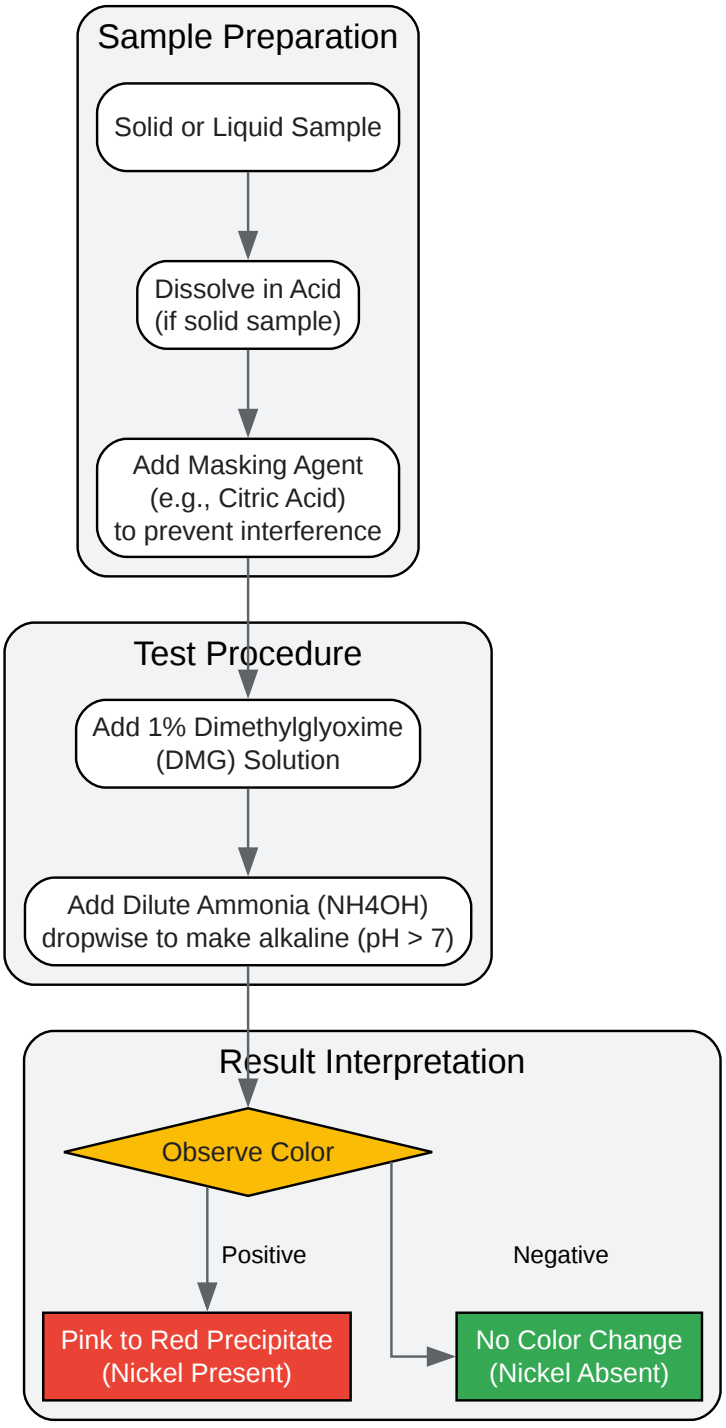

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Caption: Workflow for the qualitative detection of nickel using the **dimethylglyoxime** spot test.

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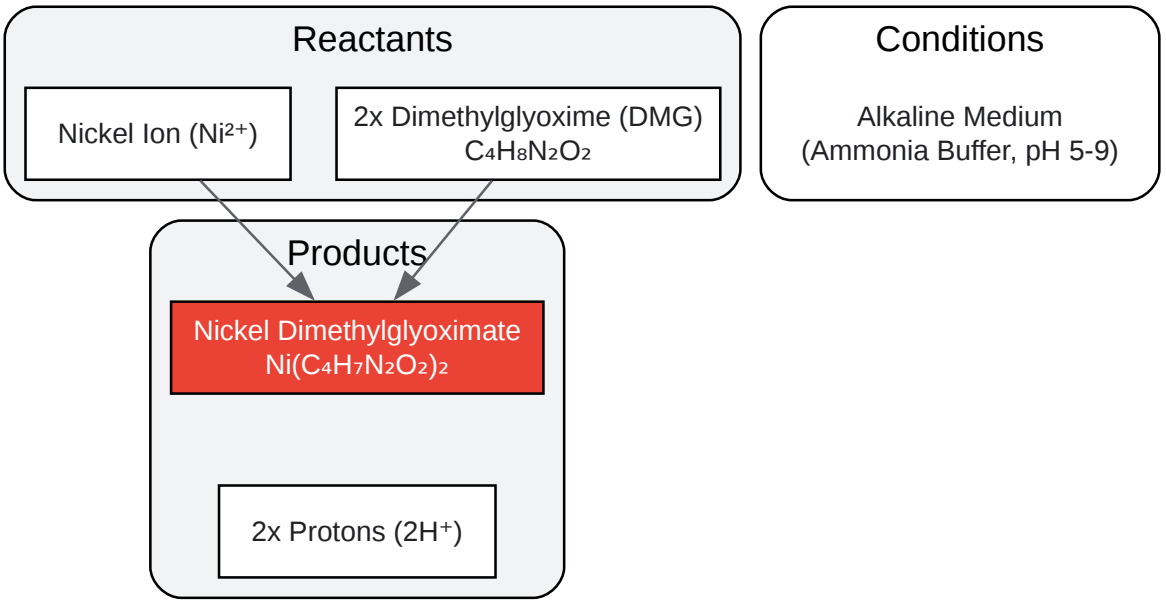

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Caption: Chemical reaction pathway for the formation of the red nickel-DMG complex.

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